

Application Notes and Protocols: GSK2245035 Maleate In Vitro Assay

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Compound of Interest

Compound Name: GSK2245035 maleate

Cat. No.: B15194511

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Introduction

GSK2245035 maleate is a potent and selective agonist of Toll-like receptor 7 (TLR7).^[1] TLR7 is an endosomal receptor that recognizes single-stranded RNA viruses and small synthetic agonists. Activation of TLR7 on immune cells, such as plasmacytoid dendritic cells (pDCs) and B cells, initiates a signaling cascade that leads to the production of type I interferons (IFNs) and other pro-inflammatory cytokines. This immunomodulatory activity makes GSK2245035 a compound of interest for therapeutic applications in diseases like allergic rhinitis and asthma, where a shift from a Th2 to a Th1 immune response is desirable.^[1]

These application notes provide a detailed protocol for an in vitro assay to characterize the activity of **GSK2245035 maleate** by measuring its effect on cytokine production in human peripheral blood mononuclear cells (PBMCs).

Data Presentation

The immunomodulatory potential of GSK2245035 has been demonstrated in vitro through its ability to modulate cytokine secretion from human PBMCs. While specific dose-response data with EC50 values for cytokine induction by GSK2245035 in vitro is not extensively available in public literature, studies have shown its qualitative effects. The following tables summarize the observed effects of GSK2245035 on cytokine production in cultured PBMCs from donors with allergic rhinitis.^[1]

Table 1: Effect of GSK2245035 on Th1 and Regulatory Cytokine Secretion

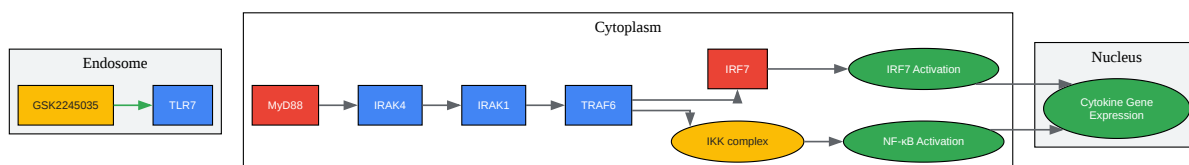
Cytokine	Effect
Interferon-gamma (IFN- γ)	Enhanced secretion
Interleukin-10 (IL-10)	Enhanced secretion
Interferon-inducible protein 10 (IP-10)	Dose-dependent increase (observed in vivo)

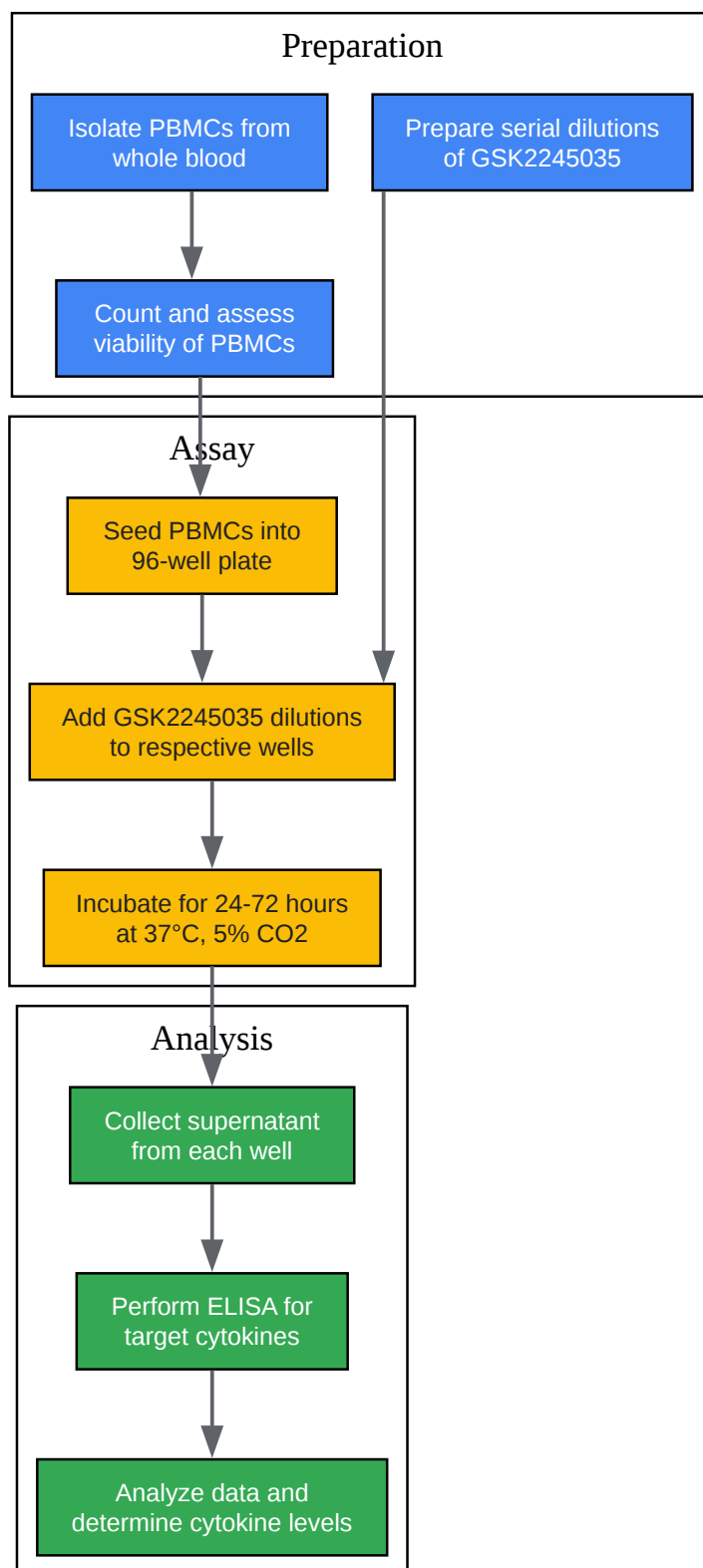
Table 2: Effect of GSK2245035 on Th2 Cytokine Secretion

Cytokine	Effect
Interleukin-5 (IL-5)	Reduced secretion
Interleukin-13 (IL-13)	Reduced secretion

Signaling Pathway

Activation of TLR7 by GSK2245035 in the endosome of an immune cell, such as a plasmacytoid dendritic cell, triggers a MyD88-dependent signaling pathway. This leads to the activation of transcription factors NF- κ B and IRF7, which in turn induce the expression of type I interferons and other inflammatory cytokines.





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References

- 1. Safety and pharmacodynamics of intranasal GSK2245035, a TLR7 agonist for allergic rhinitis: A randomized trial - PubMed [pubmed.ncbi.nlm.nih.gov]
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